

Application Notes and Protocols for 2-Bromo-5-(piperazin-1-yl)pyrazine

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Compound of Interest

Compound Name: 2-Bromo-5-(piperazin-1-yl)pyrazine

Cat. No.: B1343168

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **2-Bromo-5-(piperazin-1-yl)pyrazine** (CAS No: 446286-90-4). The information presented is compiled from safety data sheets of structurally similar compounds and general laboratory safety practices. It is imperative to supplement these protocols with a thorough in-house risk assessment prior to commencing any experimental work.

Section 1: Chemical and Physical Properties

While specific experimental data for **2-Bromo-5-(piperazin-1-yl)pyrazine** is limited, the properties of related pyrazine and piperazine derivatives provide a basis for safe handling procedures.

Table 1: Physicochemical Data of **2-Bromo-5-(piperazin-1-yl)pyrazine** and Related Compounds

Property	2-Bromo-5-(piperazin-1-yl)pyrazine	5-bromo-2-(piperazin-1-yl)pyrimidine	Piperazine	Pyrazine
CAS Number	446286-90-4[1] [2]	Not specified	110-85-0	290-37-9
Molecular Formula	C8H11BrN4[1]	C8H11BrN4	C4H10N2	C4H4N2
Molecular Weight	243.104 g/mol [1]	243.10 g/mol	86.14 g/mol	80.09 g/mol
Physical Form	Solid	Solid	Needle-like white or colorless crystals[3][4]	White crystals
Melting Point	Data not available	Data not available	109-112 °C[4]	52 °C
Boiling Point	Data not available	Data not available	145-146 °C[4]	115 °C
Purity	≥95%[1]	Not specified	Not specified	Not specified

Section 2: Safety and Hazard Information

Based on the hazard profiles of related compounds, **2-Bromo-5-(piperazin-1-yl)pyrazine** should be handled as a potentially hazardous substance.

Potential Hazards:

- Harmful if swallowed: Similar compounds are classified as acutely toxic via the oral route.
- Causes skin irritation: May cause skin irritation upon contact.
- Causes serious eye irritation/damage: Contact with eyes may lead to serious irritation or damage.
- May cause respiratory irritation: Inhalation of dust may irritate the respiratory tract.

- Combustible Solid: May burn but is not expected to be highly flammable.[5]

Precautionary Statements:

- Obtain special instructions before use.
- Do not handle until all safety precautions have been read and understood.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Use only outdoors or in a well-ventilated area.
- Avoid breathing dust.

Section 3: Experimental Protocols

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is crucial. The following are minimum requirements:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat should be worn at all times. For larger quantities or when there is a risk of splashing, additional protective clothing may be necessary.
- Respiratory Protection: In case of inadequate ventilation or when handling large quantities that may generate dust, a NIOSH-approved respirator is recommended.

Handling Protocol

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)[\[6\]](#)
- Gather all necessary materials and equipment before starting the procedure.
- Dispensing and Weighing:
 - Handle as a solid to minimize dust generation.
 - Use a spatula for transferring the compound.
 - Weigh the compound in a tared, sealed container.
- Experimental Use:
 - Avoid all personal contact, including inhalation.[\[5\]](#)
 - Keep containers securely sealed when not in use.[\[5\]](#)
 - Avoid physical damage to containers.[\[5\]](#)
 - Wash hands thoroughly with soap and water after handling.[\[5\]](#)

Storage Protocol

Proper storage is essential to maintain the integrity of the compound and ensure safety.

- General Storage: Store in a cool, dry, and well-ventilated area.[\[5\]](#)[\[7\]](#)
- Container: Keep the container tightly closed and store in the original packaging.
- Incompatible Materials: Store away from strong oxidizing agents and acids.[\[5\]](#)
- Temperature: While specific data is unavailable, storage at room temperature is likely acceptable for short periods. For long-term storage, consider refrigeration (2-8°C) in an inert atmosphere, as recommended for some similar compounds.

Spill and Waste Disposal Protocol

- Spill Response:

- Minor Spills:
 - Evacuate unnecessary personnel.
 - Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation.^[7]
 - Place the spilled material into a labeled, sealed container for disposal.
 - Clean the spill area with a suitable solvent and then wash with soap and water.
- Major Spills:
 - Evacuate the area immediately.
 - Contact your institution's environmental health and safety department.
- Waste Disposal:
 - Dispose of waste material in accordance with local, state, and federal regulations.
 - This compound should be treated as hazardous waste.

Section 4: Visualized Workflows

The following diagrams illustrate the key procedures for handling and storing **2-Bromo-5-(piperazin-1-yl)pyrazine**.

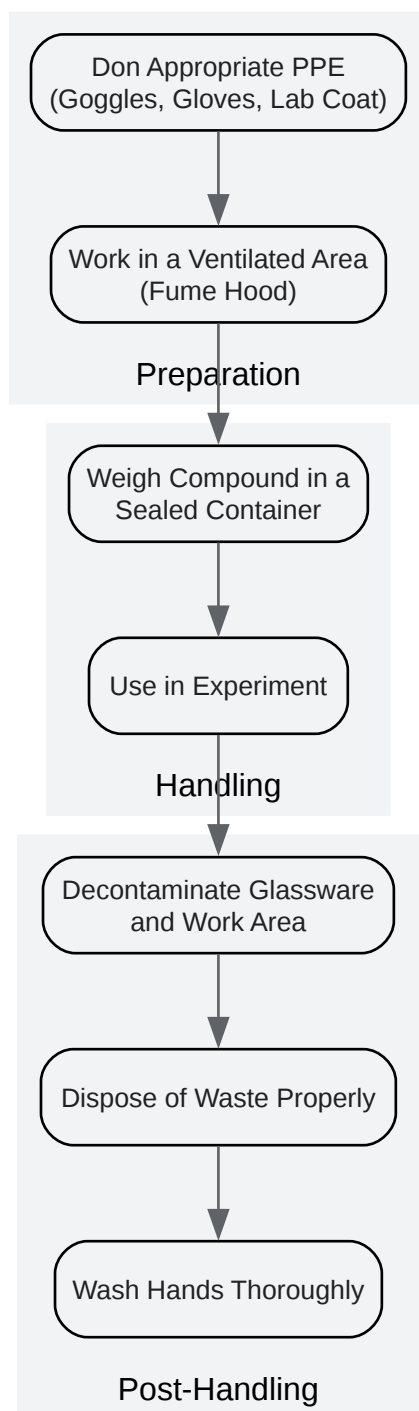


Figure 1: Safe Handling Workflow

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Caption: Safe Handling Workflow for **2-Bromo-5-(piperazin-1-yl)pyrazine**.

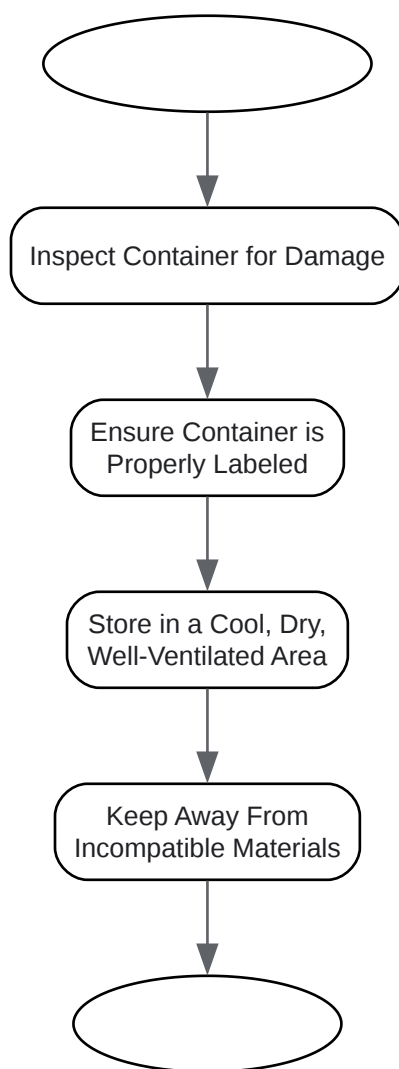


Figure 2: Storage Protocol

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Caption: Storage Protocol for **2-Bromo-5-(piperazin-1-yl)pyrazine**.

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